

# (S)-Atrolactic Acid: A Comprehensive Technical Guide to Safety and Handling

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Compound Name: (S)-Atrolactic acid

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This guide provides an in-depth overview of the safety and handling precautions for **(S)-Atrolactic acid**, a chiral alpha-hydroxy acid. The information is intended to support researchers, scientists, and professionals in drug development in the safe and effective use of this compound. This document summarizes key toxicological data, outlines experimental protocols for safety assessment, and visualizes relevant biological signaling pathways.

## Hazard Identification and Classification

**(S)-Atrolactic acid** is classified as a hazardous substance. While some older safety data sheets (SDS) may categorize it as non-hazardous, more recent classifications, particularly for the closely related L-Lactic acid, indicate a higher level of hazard.<sup>[1]</sup> The European Chemicals Agency (ECHA) has recommended a classification of L-Lactic acid as causing severe skin burns and eye damage.<sup>[1]</sup> Based on the available data, **(S)-Atrolactic acid** should be handled with appropriate care, assuming a similar hazard profile.

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications for Atrolactic acid<sup>[2]</sup>:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

GHS Pictogram:



Signal Word: Warning

Precautionary Statements:

A comprehensive list of precautionary statements includes P261, P264, P264+P265, P271, P280, P302+P352, P304+P340, P305+P351+P338, P319, P321, P332+P317, P337+P317, P362+P364, P403+P233, P405, and P501.[\[2\]](#)

## Toxicological Data

Toxicological data for **(S)-Atrolactic acid** is limited; however, data for the parent compound, Lactic Acid, is often used as a proxy, with the assumption of similar toxicological properties for its isomers.

Test	Species	Route	Value	Reference
LD50	Rat (female)	Oral	3543 mg/kg bw	<a href="#">[3]</a>
LD50	Rat (male)	Oral	4936 mg/kg bw	<a href="#">[3]</a>
LD50	Rabbit	Dermal	>2000 mg/kg bw	<a href="#">[3]</a>
LC50	Rat	Inhalation	>7.94 mg/L (4 hours)	<a href="#">[3]</a>

# Experimental Protocols for Safety Assessment

The following are detailed methodologies for key toxicological studies, based on Organisation for Economic Co-operation and Development (OECD) Test Guidelines.

## Acute Dermal Irritation/Corrosion (OECD 404)

**Objective:** To determine the potential of a substance to cause irritation or corrosion when applied to the skin.

**Methodology:**

- **Animal Model:** Healthy, young adult albino rabbits are the preferred species.
- **Test Substance Application:** A dose of 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to a small area of shaved skin (approximately 6 cm<sup>2</sup>) on the back of the animal. An untreated area of skin serves as a control.
- **Exposure:** The test site is covered with a gauze patch and semi-occlusive dressing for a 4-hour exposure period.
- **Observation:** After 4 hours, the patch is removed, and the skin is cleaned. Observations for erythema (redness) and edema (swelling) are made at 60 minutes, and then at 24, 48, and 72 hours after patch removal.
- **Scoring:** Skin reactions are graded according to a standardized scoring system.
- **Confirmation:** If no corrosive effect is observed in the initial test, the irritant or negative response is confirmed using up to two additional animals.

## Acute Eye Irritation/Corrosion (OECD 405)

**Objective:** To assess the potential of a substance to cause eye irritation or corrosion.

**Methodology:**

- **Animal Model:** Healthy, young adult albino rabbits are used.

- **Test Substance Application:** A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application. The degree of eye irritation/corrosion is evaluated by scoring lesions of the cornea, iris, and conjunctiva.
- **Washout:** The eyes are generally not washed out for at least 24 hours after instillation, unless immediate corrosive effects are noted.
- **Confirmation:** If a corrosive effect is not observed in the initial test, the response is confirmed in up to two additional animals.

## Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

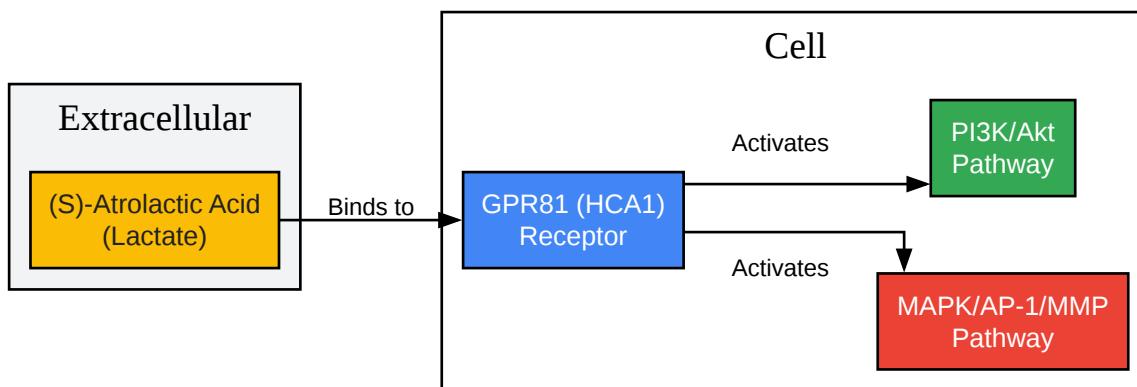
**Objective:** To determine the acute oral toxicity of a substance by assigning it to a toxicity class.

**Methodology:**

- **Animal Model:** Typically, female rats are used.
- **Dosing:** The test is performed in a stepwise procedure using a small number of animals per step. A starting dose is selected from one of four fixed levels (5, 50, 300, or 2000 mg/kg body weight). The substance is administered by gavage.
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days. Body weight is recorded weekly.
- **Stepwise Procedure:** The outcome of the first step (e.g., mortality or no mortality) determines the next step:
  - If mortality occurs, the test is repeated with a lower dose.
  - If no mortality occurs, the test is repeated with a higher dose.
- **Classification:** The substance is classified based on the dose at which mortality is observed.

## Biological Signaling Pathways

**(S)-Atrolactic acid**, as a form of lactic acid, is not merely a metabolic byproduct but also a signaling molecule that can influence various cellular pathways.



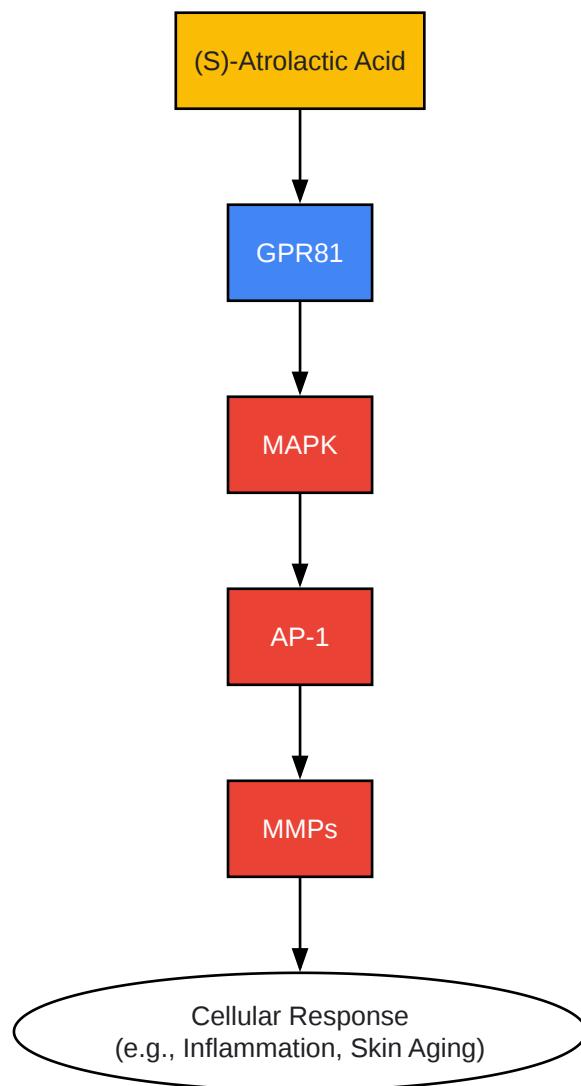
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Caption: Overview of **(S)-Atrolactic Acid** interacting with cell surface receptors to activate downstream signaling pathways.

Lactic acid has been shown to activate G protein-coupled receptor 81 (GPR81), also known as Hydroxycarboxylic acid receptor 1 (HCA1). This interaction can trigger downstream signaling cascades, including the Mitogen-Activated Protein Kinase (MAPK) and Phosphoinositide 3-kinase (PI3K)/Akt pathways.

## MAPK/AP-1/MMP Signaling Pathway

The activation of the MAPK pathway by lactic acid can lead to the regulation of activator protein-1 (AP-1), which in turn can influence the expression of matrix metalloproteinases (MMPs). This pathway is crucial in processes like skin aging and inflammation.

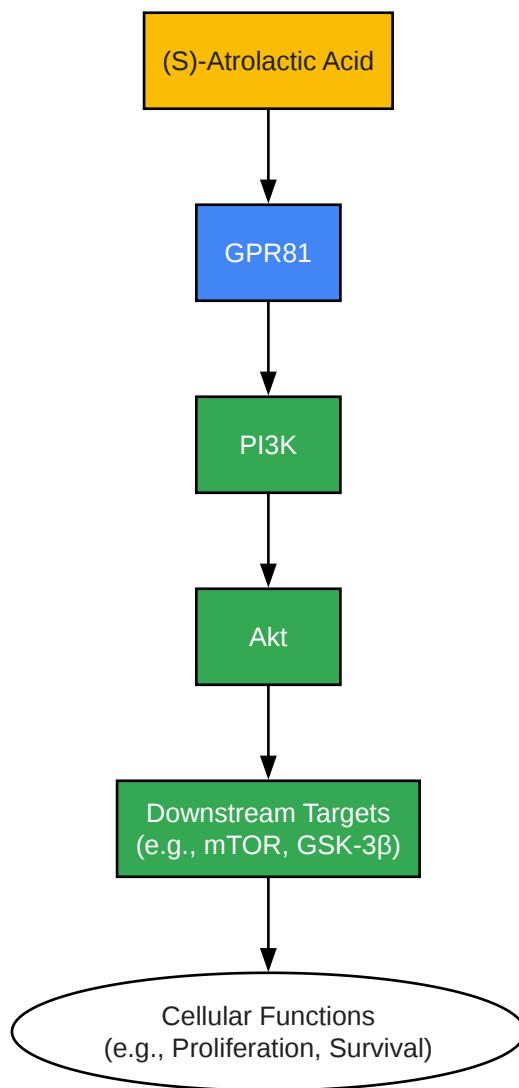


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Caption: The MAPK/AP-1/MMP signaling cascade initiated by **(S)-Atrolactic Acid**.

## PI3K/Akt Signaling Pathway

The PI3K/Akt pathway is a critical regulator of cell proliferation, survival, and metabolism. Lactic acid can modulate this pathway, which has implications in various physiological and pathological conditions, including cancer.



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Caption: Activation of the PI3K/Akt signaling pathway by **(S)-Atrolactic Acid**.

## Safe Handling and Emergency Procedures

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Use in a well-ventilated area. If dusts or aerosols are generated, use a NIOSH-approved respirator.

**Handling:**

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust or vapors.
- Wash hands thoroughly after handling.

**Storage:**

- Store in a tightly closed container in a cool, dry, and well-ventilated place.

**First Aid Measures:**

- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Get medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

This technical guide provides a summary of the available safety and handling information for **(S)-Atrolactic acid**. It is essential for all personnel handling this chemical to be familiar with its potential hazards and to follow all recommended safety procedures. Always refer to the most current Safety Data Sheet provided by the supplier for complete and detailed information.

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